

experimental setup for using 2-Fluoro-5-(hydroxymethyl)phenol

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Compound of Interest

Compound Name: 2-Fluoro-5-(hydroxymethyl)phenol

CAS No.: 934241-78-8

Cat. No.: B1445330

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Application Note: Strategic Utilization of **2-Fluoro-5-(hydroxymethyl)phenol** in Medicinal Chemistry

Executive Summary & Chemical Profile

2-Fluoro-5-(hydroxymethyl)phenol (CAS: 135033-96-2) is a high-value bifunctional building block used primarily in Fragment-Based Drug Discovery (FBDD) and the synthesis of kinase inhibitors.^{[1][2]} Its structure features a phenol and a benzyl alcohol positioned meta to each other, with an ortho-fluorine atom adjacent to the phenol.^[1]

This specific substitution pattern offers two critical advantages in drug design:

- **Electronic Modulation:** The ortho-fluorine atom inductively withdraws electron density, significantly lowering the pKa of the phenolic hydroxyl (approx.^[1] pKa 8.^[2]5) compared to non-fluorinated phenols (pKa ~10).^[2] This increases the phenol's acidity and hydrogen-bond donor capability in protein binding pockets.^{[1][2]}
- **Orthogonal Reactivity:** The significant acidity difference between the phenolic hydroxyl (Ar-OH) and the benzylic alcohol (Ar-CH₂-OH, pKa ~15) allows for highly chemoselective

functionalization without the need for transient protecting groups in optimized conditions.[\[1\]](#)
[\[2\]](#)

Chemical Properties Table

Property	Specification
IUPAC Name	2-Fluoro-5-(hydroxymethyl)phenol
Molecular Formula	C ₇ H ₇ FO ₂
Molecular Weight	142.13 g/mol
Appearance	White to off-white crystalline solid
Solubility	High: DMSO, DMF, Methanol, Ethyl Acetate. [1] [2] Low: Water, Hexanes. [1] [2]
pKa (Calculated)	Phenol: ~8.3
Storage	2–8°C, under inert atmosphere (Argon/Nitrogen). [1] [2] Hygroscopic.

Critical Handling & Stability Protocol

While the compound is chemically stable, the benzylic alcohol moiety is susceptible to slow oxidation to the aldehyde (2-fluoro-5-hydroxybenzaldehyde) if exposed to air and light over prolonged periods.[\[1\]](#)[\[2\]](#)

- Storage: Store in amber vials. If the solid turns yellow, it indicates oxidation to the benzaldehyde or quinone methide species.[\[1\]](#)
- Reconstitution: For biological assays or stock solutions, dissolve in anhydrous DMSO. Avoid protic solvents (methanol/water) if the solution will be stored for >24 hours, as trace acid can catalyze benzylic ether formation.[\[1\]](#)

Experimental Workflow: Chemoselective Functionalization

The primary challenge in using this scaffold is differentiating the two hydroxyl groups.^[1] The following protocols utilize the pKa differential to achieve site-selective modification.

Protocol A: Selective O-Alkylation of the Phenol

Objective: To attach a linker or tail moiety to the phenol position while leaving the benzyl alcohol free for subsequent coupling.

Mechanism: By using a weak base (Potassium Carbonate) in a polar aprotic solvent, we selectively deprotonate the more acidic phenol (Ar-OH) without touching the benzyl alcohol.^[1]

Step-by-Step Procedure:

- **Setup:** Flame-dry a 25 mL round-bottom flask equipped with a magnetic stir bar. Purge with Argon.
- **Dissolution:** Add **2-Fluoro-5-(hydroxymethyl)phenol** (1.0 eq, 142 mg, 1.0 mmol) and anhydrous Acetonitrile (5.0 mL).
- **Base Addition:** Add Potassium Carbonate (K_2CO_3) (1.5 eq, 207 mg). The weak base is crucial; stronger bases (NaH) will deprotonate both alcohols.
- **Reagent Addition:** Add the alkyl halide (e.g., Methyl Iodide or Benzyl Bromide) (1.1 eq) dropwise.^[1]
- **Reaction:** Stir at 40°C for 4–6 hours. Monitor by TLC (50% EtOAc/Hexane).^[2] The product will be less polar than the starting material.^[1]
- **Workup:** Filter off the solid K_2CO_3 . Concentrate the filtrate. Redissolve in EtOAc, wash with water (x2) and brine.^[1]
- **Result:** >90% yield of the phenol-ether. The benzyl alcohol remains intact.^{[1][2]}

Protocol B: The "Self-Incompatible" Mitsunobu Reaction

Objective: To convert the benzyl alcohol into an amine or ether using Mitsunobu conditions.^[2]

Critical Warning: You cannot perform a Mitsunobu reaction on the benzyl alcohol if the phenol

is unprotected.^[1] The phenol will act as the nucleophile and react with the activated benzyl alcohol of another molecule, leading to polymerization (poly-benzyl ethers).^[1]

Correct Workflow:

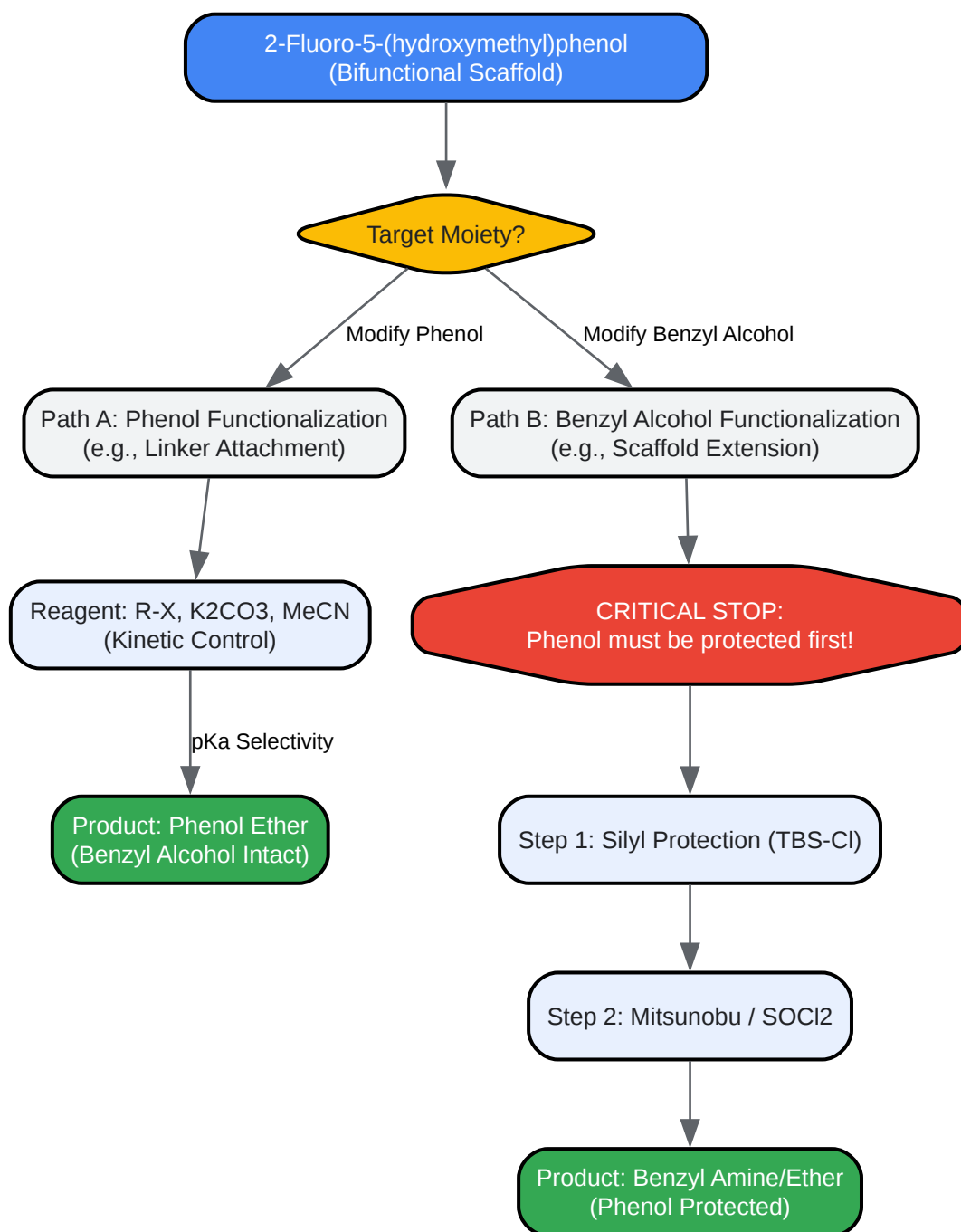
- Step 1: Protect the Phenol (e.g., TBS protection or use the product from Protocol A).^[1]
- Step 2: Mitsunobu Coupling.

Protocol (Step 2 - Benzyl Alcohol Activation): Substrate: 1-(benzyloxy)-2-fluoro-5-(hydroxymethyl)benzene (Phenol blocked).^{[1][2]}

- Reagents: Triphenylphosphine (PPh_3 , 1.5 eq), DIAD (Diisopropyl azodicarboxylate, 1.5 eq), and the Nucleophile (e.g., Phthalimide, 1.2 eq).^[1]
- Solvent: Anhydrous THF (0.1 M concentration).
- Addition Order (Crucial):
 - Dissolve Substrate, PPh_3 , and Nucleophile in THF.^[1] Cool to 0°C.^[2]
 - Add DIAD dropwise over 10 minutes.^[2] Rapid addition causes exotherms that decompose the betaine intermediate.^[1]
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12 hours.
- Purification: The major contaminant is triphenylphosphine oxide (TPPO).^[2] Use a silica column with a gradient of Hexane -> 40% EtOAc.^{[1][2]}

Visualizing the Divergent Synthesis

The following diagram illustrates the decision matrix for functionalizing this scaffold.



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Figure 1: Decision tree for chemoselective derivatization. Note the mandatory protection step for Path B to prevent polymerization.[1]

Analytical Validation (HPLC Method)

Due to the fluorine atom, the compound shows distinct retention characteristics compared to non-fluorinated analogs.[1]

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[2]
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV at 210 nm (Ar ring) and 254 nm.[2]
- Temperature: 30°C.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5%	Equilibration
2.0	5%	Hold
12.0	95%	Linear Gradient
15.0	95%	Wash
15.1	5%	Re-equilibration

Expected Retention:

- **2-Fluoro-5-(hydroxymethyl)phenol**: ~5.2 min.[1][2]
- Impurity (Aldehyde): ~6.8 min (Less polar due to loss of H-bond donor).[1][2]
- Impurity (O-Alkylated): ~8.5 min (Significantly less polar).[1][2]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 934241-78-8, **2-Fluoro-5-(hydroxymethyl)phenol**.^{[1][2]} Retrieved from [\[Link\]](#)^{[1][2]}
- Swamy, K. C. K., et al. (2009). Mitsunobu and Related Reactions: Advances and Applications. ^[1] Chemical Reviews, 109(6), 2551–2651. ^[1] (Foundational protocol for Mitsunobu chemistry cited in Protocol B).^[2]
- Meanwell, N. A. (2018). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Pharmacological Groups. ^[1] Journal of Medicinal Chemistry, 61(14), 5822–5880. ^[1] (Reference for pKa modulation by fluorine).

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Sources

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